

A Comprehensive Technical Guide to the Safe Handling of 2,4-Dihydroxypyridine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,4-Dihydroxypyridine

Cat. No.: B6593849

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety and handling precautions for **2,4-Dihydroxypyridine** (CAS No. 626-03-9), a compound used in various laboratory and chemical synthesis applications. Adherence to these guidelines is crucial to ensure a safe working environment and mitigate potential health risks.

Hazard Identification and Classification

2,4-Dihydroxypyridine is classified as a hazardous chemical.^{[1][2]} The primary hazards associated with this compound are skin irritation, serious eye irritation, and potential respiratory irritation.^{[1][2][3][4]}

GHS Classification:

Hazard Class	Category
Skin Corrosion/Irritation	Category 2
Serious Eye Damage/Eye Irritation	Category 2
Specific target organ toxicity (single exposure)	Category 3
Target Organs	Respiratory system

Signal Word: Warning^[2]

Hazard Statements:

- H315: Causes skin irritation.[3]
- H319: Causes serious eye irritation.[3]
- H335: May cause respiratory irritation.[3]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **2,4-Dihydroxypyridine** is provided below.

Property	Value
Synonyms	3-Deazauracil; 2,4-Pyridinediol; 4-Hydroxy-2-pyridone
Molecular Formula	C ₅ H ₅ NO ₂
Molecular Weight	111.10 g/mol
Appearance	White to yellow or beige powder/crystal[4]
Melting Point	272-276 °C (lit.)
Odor	No information available[4]

Exposure Controls and Personal Protection

Engineering controls and personal protective equipment (PPE) are essential for minimizing exposure to **2,4-Dihydroxypyridine**.

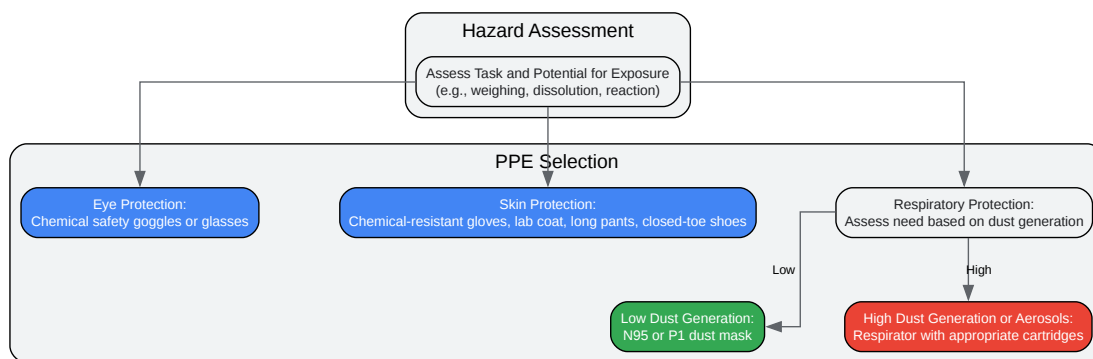
Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood.[1][3]
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[1]

Personal Protective Equipment (PPE): The following PPE is recommended when handling **2,4-Dihydroxypyridine**:

PPE Type	Specification
Eye/Face Protection	Chemical safety goggles or glasses conforming to OSHA's 29 CFR 1910.133 or European Standard EN166. [1]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber), lab coat, and long trousers. [1] [5]
Respiratory Protection	For nuisance levels of dust, a type N95 (US) or type P1 (EN 143) dust mask may be used. For higher-level protection, use a respirator with OV/AG/P99 (US) or ABEK-P2 (EU EN 143) cartridges. [6] [7]

A logical workflow for the selection of appropriate PPE is illustrated below.



[Click to download full resolution via product page](#)

Caption: Personal Protective Equipment (PPE) Selection Workflow.

Safe Handling and Storage

Handling:

- Avoid contact with skin and eyes.[1]
- Do not breathe dust.[1]
- Wash hands thoroughly after handling.[1]
- Use only in a well-ventilated area.[1]

Storage:

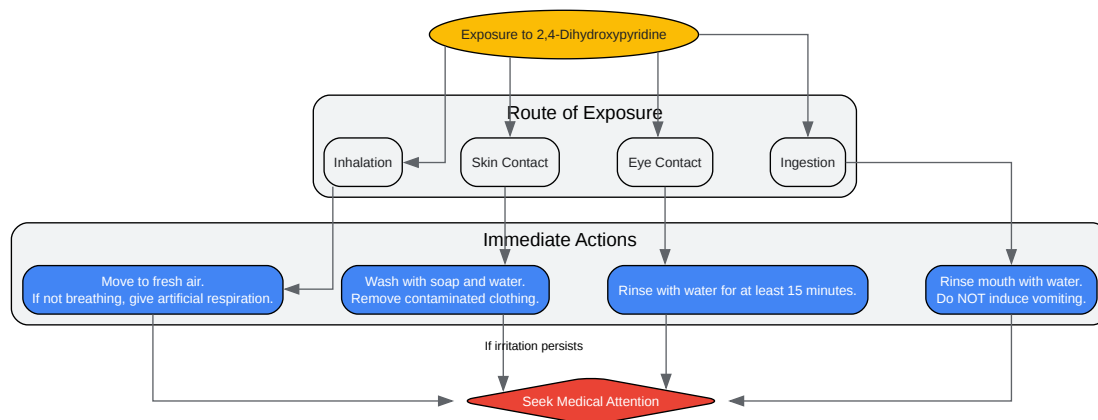
- Store in a dry, cool, and well-ventilated place.[\[1\]](#)
- Keep the container tightly closed.[\[1\]](#)
- Store locked up.[\[1\]](#)
- Incompatible materials to avoid include strong oxidizing agents, strong acids, strong bases, acid anhydrides, and acid chlorides.[\[1\]](#)

First Aid Measures

In case of exposure to **2,4-Dihydroxypyridine**, follow these first aid procedures immediately.

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Get medical attention. [1]
Skin Contact	Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes. Get medical attention if irritation develops or persists. [1]
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention. [1]
Ingestion	Clean mouth with water and drink plenty of water afterwards. Do NOT induce vomiting. Get medical attention. [1]

The following diagram outlines the decision-making process for first aid.



[Click to download full resolution via product page](#)

Caption: First Aid Decision Tree for Exposure Incidents.

Firefighting and Accidental Release Measures

Firefighting Measures:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[3]
- Specific Hazards: Hazardous combustion products include carbon oxides (CO, CO₂) and nitrogen oxides (NO_x).[1][3]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[1][3]

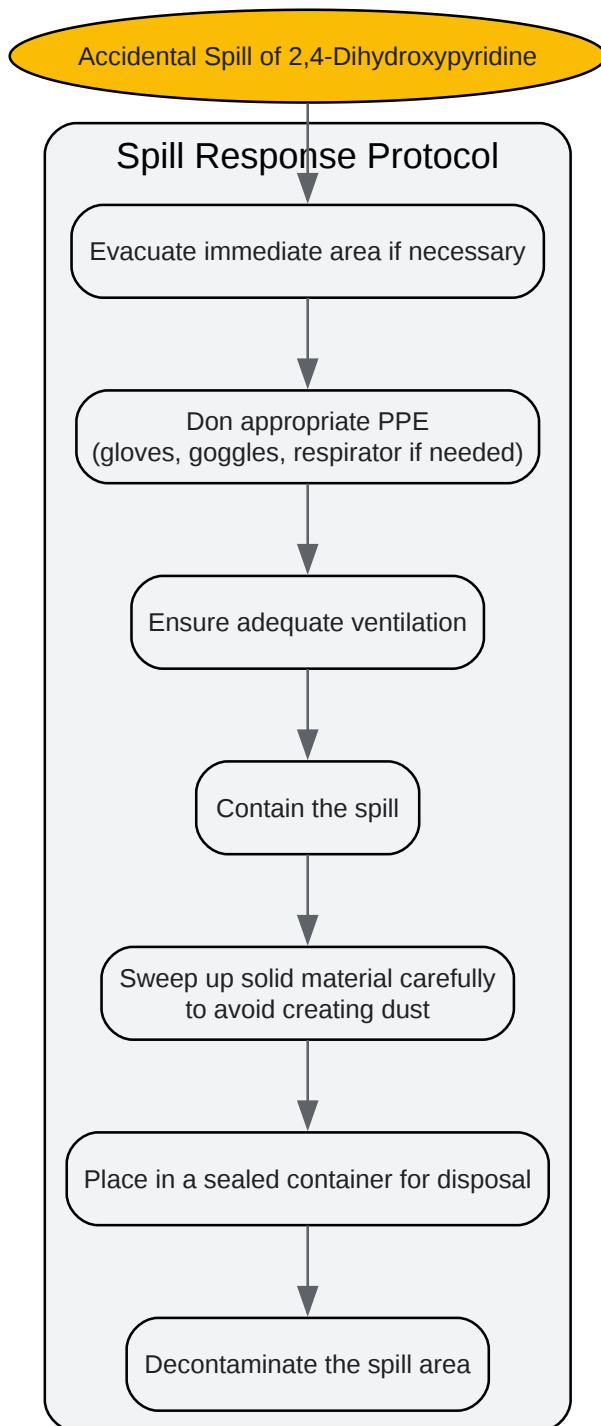
NFPA 704 Ratings:

Category	Rating
Health	2
Flammability	1
Instability	0

Accidental Release Measures:

- Personal Precautions: Ensure adequate ventilation. Use personal protective equipment as required. Avoid dust formation.[\[1\]](#)[\[3\]](#)
- Environmental Precautions: Do not let the product enter drains.[\[1\]](#)[\[3\]](#)
- Methods for Containment and Cleaning Up: Sweep up and shovel into suitable containers for disposal. Avoid creating dust.[\[1\]](#)[\[3\]](#)

A workflow for responding to an accidental spill is provided below.



[Click to download full resolution via product page](#)

Caption: Accidental Spill Response Workflow.

Toxicological and Ecological Information

Toxicological Information: The toxicological properties of **2,4-Dihydroxypyridine** have not been fully investigated.[1] No acute toxicity information is available for this product.[4] It is not known to be a carcinogen.[1]

Ecological Information: Do not empty into drains or allow the chemical to enter the environment.[1]

Disposal Considerations

Dispose of this chemical and its container in accordance with local, regional, and national regulations. Waste disposal should be handled by a licensed professional waste disposal service.

This technical guide is intended to provide comprehensive safety and handling information for **2,4-Dihydroxypyridine**. It is imperative that all users of this chemical read and understand this information and the relevant Safety Data Sheet (SDS) before commencing any work.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fishersci.com [fishersci.com]
- 2. fishersci.com [fishersci.com]
- 3. 2,4-Dihydroxypyridine - Safety Data Sheet [chemicalbook.com]
- 4. assets.thermofisher.cn [assets.thermofisher.cn]
- 5. sigmaaldrich.com [sigmaaldrich.com]
- 6. chemicalbook.com [chemicalbook.com]
- 7. capotchem.com [capotchem.com]

- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Safe Handling of 2,4-Dihydroxypyridine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b6593849#2-4-dihydroxypyridine-safety-and-handling-precautions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com